

H74 Antibody: A Comparative Performance Guide for Immunoassay Platforms

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

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The H74 monoclonal antibody, targeting the immune checkpoint protein B7-H4 (also known as VTCN1, B7-S1, or B7x), is a valuable tool for researchers in immunology and oncology. This guide provides a comprehensive comparison of the H74 antibody's performance across various immunoassay platforms, alongside available data for alternative anti-B7-H4 antibody clones. The information is intended to assist researchers in selecting the most suitable antibody for their specific experimental needs.

Introduction to B7-H4 and the H74 Antibody

B7-H4 is a type I transmembrane protein that acts as a negative regulator of T-cell mediated immunity.[1] Its expression on tumor cells and tumor-associated macrophages can lead to the suppression of anti-tumor immune responses, making it a compelling target for cancer immunotherapy. The H74 antibody is a monoclonal antibody that specifically recognizes human B7-H4 and is widely used for its detection in various research applications.[2]

Performance Comparison of Anti-B7-H4 Antibodies

This section provides a comparative overview of the H74 antibody and other commercially available anti-B7-H4 antibody clones across different immunoassay platforms.

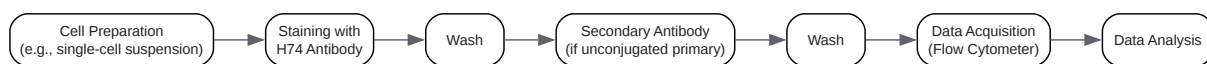
Flow Cytometry

Flow cytometry is the most extensively documented application for the H74 antibody. It is consistently reported to be effective in detecting B7-H4 on the surface of transfected cells and certain cancer cell lines.

Table 1: Performance of Anti-B7-H4 Antibodies in Flow Cytometry

Antibody Clone	Reported Applications	Cell Types Tested	Key Observations
H74	Flow Cytometric Analysis[2][3]	Human B7-H4-transfected cells[2][3]	Consistently stains human B7-H4 transfected cells.[2]
3E8	Flow Cytometry[4]	Leukemic cell lines (U937, THP-1, HL60) [4]	Exhibits excellent reactivity with leukemic cells, with binding efficiencies of 98.4% on U937, 88.4% on THP-1, and 72.2% on HL60 cells. [4]
MIH43	Flow Cytometry[5]	Not specified in detail	Binds to human B7-H4.[5]

Experimental Workflow for Flow Cytometry



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Figure 1. A generalized workflow for flow cytometric analysis using the H74 antibody.

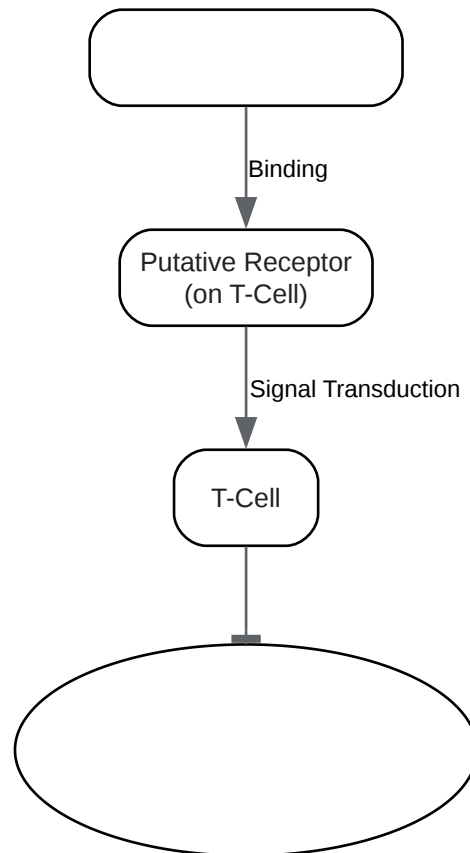
Immunohistochemistry (IHC)

The H74 clone has been reported to provide consistent staining in IHC applications, making it a reliable choice for detecting B7-H4 in tissue samples.

Table 2: Performance of Anti-B7-H4 Antibodies in Immunohistochemistry (IHC)

Antibody Clone	Reported Applications	Tissue Types Tested	Key Observations
H74	Immunohistochemistry [6]	Human pancreas and other tissues[6]	Provides the most consistent IHC staining for comparison of normal and diseased tissues among several commercial antibodies screened.[6]
3E8	Immunohistochemistry [4]	Breast, ovary, and uterus tumor tissues[4]	Stains in a predominantly diffuse plasmalemmal or cytoplasmic pattern in certain tumor tissues. [4]
MIH43	Immunohistochemistry [7]	Non-small-cell lung cancer tissues[7]	Used to evaluate B7-H4 expression in patient samples.[7]
EPR20236	Immunohistochemistry (Paraffin)[8]	Human breast cancer tissue[8]	Shows membranous and weak cytoplasmic staining on tumor cells.[8]

B7-H4 Signaling Pathway



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Figure 2. Simplified diagram of the inhibitory signaling pathway mediated by B7-H4.

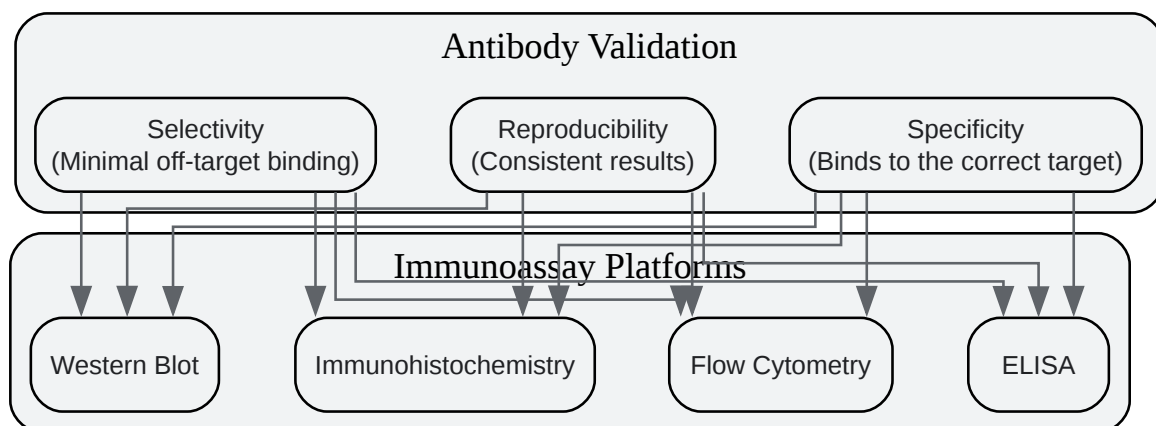
Western Blot

The H74 antibody is also capable of detecting B7-H4 in Western Blot analysis, identifying a protein band within the expected molecular weight range.

Table 3: Performance of Anti-B7-H4 Antibodies in Western Blot

Antibody Clone	Reported Applications	Cell/Tissue Lysates Tested	Key Observations
H74	Western Blot[6]	Breast cancer cell lines (MCF-7, SKBR3), retrovirus-transduced B7-H4 overexpressing RK3E cell line[6]	Identifies a major strong diffuse B7-H4 protein band in the 50-80 kDa range, with size heterogeneity likely due to glycosylation.[6]
3E8	Western Blot[4]	3T3-mB7-H4 cell lysates[4]	Specifically recognized protein bands of 28 and 57 kDa.[4]
EPR20236	Western Blot[8]	Various cell lysates[8]	Detects glycosylated B7-H4 at ~45-65 kDa and de-glycosylated forms at ~18-28 kDa. [8]

Logical Relationship of Antibody Validation



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Figure 3. Key validation parameters for antibody performance across different immunoassay platforms.

Enzyme-Linked Immunosorbent Assay (ELISA)

There is currently limited to no specific quantitative data available for the performance of the H74 antibody clone in ELISA. While ELISA kits for B7-H4 detection are commercially available, they typically utilize different antibody pairs.

Table 4: Performance of Anti-B7-H4 Antibodies in ELISA

Antibody Clone	Reported Applications	Assay Format	Key Observations
H74	No specific data available	-	-
3E8	ELISA[4]	Indirect ELISA[4]	The antibody titer was high, with B7-H4 detectable at a dilution of 1:20,000.[4]
MAB65763	ELISA Detection[9]	Sandwich ELISA[9]	Functions as a detection antibody when paired with clone MAB65762.[9]

Experimental Protocols

Detailed experimental protocols are crucial for reproducing and comparing results. Below are generalized protocols for key immunoassays.

Immunohistochemistry (IHC) Protocol (Paraffin-Embedded Tissues)

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (2 x 10 minutes).

- Immerse in a graded series of ethanol (100%, 95%, 70%, 50%) for 5 minutes each.
- Rinse with distilled water.
- Antigen Retrieval:
 - Perform heat-induced epitope retrieval (HIER) by immersing slides in a suitable antigen retrieval buffer (e.g., citrate buffer, pH 6.0) and heating (e.g., microwave, pressure cooker, or water bath). The optimal time and temperature should be determined empirically.
- Blocking:
 - Block endogenous peroxidase activity by incubating slides in 3% hydrogen peroxide for 10-15 minutes.
 - Wash with buffer (e.g., PBS or TBS).
 - Block non-specific binding by incubating with a blocking solution (e.g., 5% normal goat serum in PBS/TBS) for 30-60 minutes.
- Primary Antibody Incubation:
 - Incubate slides with the anti-B7-H4 antibody (e.g., H74 clone) at the optimal dilution overnight at 4°C in a humidified chamber.
- Detection:
 - Wash slides with buffer.
 - Incubate with a biotinylated secondary antibody for 30-60 minutes.
 - Wash slides with buffer.
 - Incubate with a streptavidin-horseradish peroxidase (HRP) conjugate for 30 minutes.
- Chromogen and Counterstaining:
 - Wash slides with buffer.

- Apply a chromogen solution (e.g., DAB) and monitor for color development.
- Wash with distilled water.
- Counterstain with hematoxylin.
- Dehydration and Mounting:
 - Dehydrate slides through a graded series of ethanol and xylene.
 - Mount with a permanent mounting medium.

Western Blot Protocol

- Sample Preparation:
 - Lyse cells or tissues in a suitable lysis buffer containing protease inhibitors.
 - Determine protein concentration using a standard protein assay (e.g., BCA or Bradford).
- SDS-PAGE:
 - Denature protein lysates by boiling in Laemmli sample buffer.
 - Separate proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Protein Transfer:
 - Transfer the separated proteins from the gel to a membrane (e.g., PVDF or nitrocellulose).
- Blocking:
 - Block the membrane with a blocking solution (e.g., 5% non-fat dry milk or 5% BSA in TBST) for 1 hour at room temperature.
- Primary Antibody Incubation:

- Incubate the membrane with the anti-B7-H4 antibody (e.g., H74 clone) at the optimal dilution overnight at 4°C with gentle agitation.
- Secondary Antibody Incubation:
 - Wash the membrane three times with TBST for 5-10 minutes each.
 - Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection:
 - Wash the membrane three times with TBST.
 - Incubate the membrane with an enhanced chemiluminescence (ECL) substrate.
 - Visualize the protein bands using an imaging system.

Conclusion

The H74 antibody is a robust and reliable tool for the detection of B7-H4, particularly in flow cytometry and immunohistochemistry. While it is also suitable for Western blotting, its performance in ELISA is not well-documented. For researchers considering alternative clones, 3E8 has shown promise in a variety of applications with some quantitative data available. The MIH43 and EPR20236 clones also represent viable alternatives, particularly for IHC and Western Blot. The selection of the most appropriate antibody will depend on the specific immunoassay platform and the experimental context. It is always recommended to perform in-house validation to ensure optimal performance for your specific application.

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References

- [1. B7-H4 expression is correlated with tumor progression and clinical outcome in urothelial cell carcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. B7-H4 Monoclonal Antibody \(H74\), Functional Grade \(16-5949-82\) \[thermofisher.com\]](#)
- [3. B7-H4 Monoclonal Antibody \(H74\), PE \(12-5949-42\) \[thermofisher.com\]](#)
- [4. Development of a novel monoclonal antibody to B7-H4: characterization and biological activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. B7-H4 expression identifies a novel suppressive macrophage population in human ovarian carcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. bosterbio.com \[bosterbio.com\]](#)
- [7. Correlation between B7-H4 and Survival of Non-Small-Cell Lung Cancer Patients Treated with Nivolumab - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Anti-B7H4 antibody \[EPR20236\] \(ab209242\) | Abcam \[abcam.com\]](#)
- [9. rndsystems.com \[rndsystems.com\]](#)
- To cite this document: BenchChem. [H74 Antibody: A Comparative Performance Guide for Immunoassay Platforms]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207367/docs#h74-antibody-a-comparative-performance-guide-for-immunoassay-platforms\]](https://www.benchchem.com/product/b1207367/docs#h74-antibody-a-comparative-performance-guide-for-immunoassay-platforms)

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